

tert-Butyl benzoate CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl benzoate*

Cat. No.: *B1219572*

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An In-Depth Technical Guide to tert-Butyl Benzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-Butyl benzoate**, a versatile organic compound with significant applications in organic synthesis and as a key building block in various chemical industries. This document outlines its fundamental chemical and physical properties, provides detailed experimental protocols for its synthesis, and discusses its primary applications, particularly its role as a protecting group in the synthesis of complex molecules relevant to drug development.

Core Chemical Identifiers and Properties

tert-Butyl benzoate is a benzoate ester resulting from the formal condensation of benzoic acid with tert-butanol.^[1] Its bulky tert-butyl group confers specific reactivity and stability, making it a valuable tool in organic chemistry.

| Property | Value | Source |
|-------------------|---|--------|
| CAS Number | 774-65-2 | [1] |
| Molecular Formula | C ₁₁ H ₁₄ O ₂ | [1] |
| Molecular Weight | 178.23 g/mol | [1] |
| Appearance | Colorless to pale yellow liquid | [2] |
| Odor | Pleasant, fruity | [2] |
| Boiling Point | 75 °C at 3 Torr | |
| Density | 0.9928 g/cm ³ at 25 °C | |
| Solubility | Insoluble in water; Soluble in organic solvents like ethanol, ether, and acetone.[2][3] | |

Applications in Research and Drug Development

The primary role of **tert-butyl benzoate** and the related tert-butyl ester functionality in the context of research and drug development is as a protecting group for carboxylic acids. The tert-butyl group can be selectively installed to mask the reactivity of a carboxylic acid while other chemical transformations are carried out on the molecule. Its stability under various conditions and subsequent clean removal under acidic conditions make it a valuable tool in multi-step organic synthesis.

Furthermore, **tert-butyl benzoate** serves as a key intermediate in the synthesis of other important chemical entities. For instance, it is a precursor in the production of certain UV absorbers. It is also utilized as a solvent in various chemical reactions due to its non-polar nature and moderate boiling point.[2]

Experimental Protocols

Synthesis of tert-Butyl Benzoate

A common method for the synthesis of **tert-butyl benzoate** involves the esterification of benzoic acid with tert-butanol. The following protocol is a representative example:

Materials:

- tert-Butanol (0.74 g)
- Benzoic acid (1.22 g)
- 2,2'-Dibenzothiazolyl disulfide (3.32 g)
- Triphenylphosphine (2.62 g)
- Methylene chloride (70 ml)

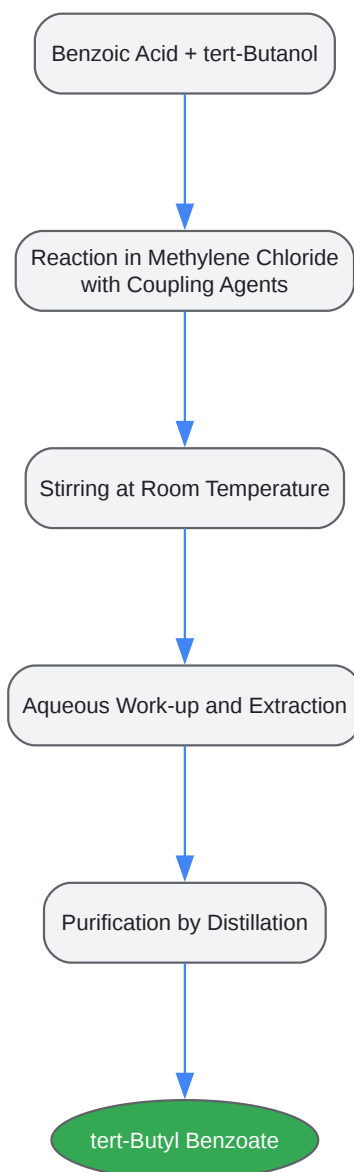
Procedure:

- In a reaction vessel, combine tert-butanol, benzoic acid, 2,2'-dibenzothiazolyl disulfide, and 50 ml of methylene chloride.
- While stirring the mixture at room temperature, add a solution of triphenylphosphine in 20 ml of methylene chloride dropwise.
- Continue stirring the reaction mixture at room temperature for an additional 5 hours after the addition is complete.
- The reaction mixture is then subjected to a standard work-up procedure to isolate the product.
- The final product, **tert-butyl benzoate**, can be purified by distillation, with a boiling point of 75°C at 3 mmHg.^[4]

Diagrams and Workflows

Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **tert-butyl benzoate** via the esterification of benzoic acid and tert-butanol.

Synthesis Workflow of *tert*-Butyl Benzoate

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Caption: A schematic overview of the synthesis of ***tert*-butyl benzoate**.

While ***tert*-butyl benzoate** itself is not directly implicated in specific biological signaling pathways, its role as a synthetic intermediate and protecting group is crucial for the

construction of complex, biologically active molecules. The methodologies and data presented in this guide are intended to support researchers and professionals in the effective application of **tert-butyl benzoate** in their scientific endeavors.

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- To cite this document: BenchChem. [tert-Butyl benzoate CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219572#tert-butyl-benzoate-cas-number-and-molecular-formula]

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